

An In-depth Technical Guide to the Chemical Structure of Safflower Yellow Pigments

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Compound of Interest

Compound Name: *Safflower Yellow*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structures of **Safflower Yellow** pigments, focusing on their core components. It is designed to serve as a foundational resource for researchers, scientists, and professionals involved in drug development and natural product chemistry.

Safflower (*Carthamus tinctorius* L.) is a valuable plant known for its vibrant florets, which are the source of both yellow and red pigments. The water-soluble **Safflower Yellow** pigments are a complex mixture of quinochalcone C-glycosides, with Hydroxysafflor Yellow A (HSYA) being the most abundant and pharmacologically significant component.^{[1][2]} These pigments have a rich history in traditional medicine and are now the subject of extensive scientific research for their potential therapeutic applications, including cardiovascular and cerebrovascular diseases.^[3]

Core Safflower Yellow Pigments: Chemical Structures and Properties

The primary yellow pigments found in safflower are Hydroxysafflor Yellow A (HSYA), Safflor Yellow A (SYA), Safflor Yellow B (SYB), and Anhydrosafflor Yellow B (AHSYB). These compounds belong to the flavonoid family and are characterized as C-glucosylquinochalones, a class of compounds unique to safflower.[1][2] The red pigment, carthamin, is biosynthetically derived from these yellow precursors.[4]

Below is a summary of the key chemical properties of these pigments:

Pigment	Molecular Formula	Molecular Weight (g/mol)	Key Structural Features
Hydroxysafflor Yellow A (HSYA)	$C_{27}H_{32}O_{16}$	612.53	A C-glycosyl compound with a 3,4,5-trihydroxycyclohexa-2,5-dien-1-one core substituted with two β -D-glucosyl groups and a p-hydroxycinnamoyl group.[5][6] It is the most abundant yellow pigment in safflower.[3]
Safflor Yellow A (SYA)	$C_{27}H_{30}O_{15}$	594.52	A major phytochemical in safflower, classified as a chalcone derivative.[7]
Safflor Yellow B (SYB)	$C_{48}H_{54}O_{27}$	1062.9	A more complex quinochalcone C-glycoside.[8]
Anhydrosafflor Yellow B (AHSYB)	$C_{48}H_{52}O_{26}$	1044.91	A quinochalcone C-glycoside that, along with HSYA, is one of the most abundant yellow pigments.[9][10] It has demonstrated neuroprotective effects.[11]
Carthamin (Red Pigment)	$C_{43}H_{42}O_{22}$	910.78	The main red pigment, formed from the yellow precursor precarthamin through

an oxidation reaction.

[12] It is sparingly soluble in water but soluble in alkaline solutions.[2][13]

Biosynthesis of Carthamin from Safflower Yellow Precursors

The vibrant red pigment carthamin is a key component of safflower and has been used as a dye for centuries.[14] Its biosynthesis is a fascinating process that begins with the yellow quinochalcone C-glycosides. Safflor yellow A and safflor yellow B are precursors in a pathway that leads to the formation of precarthamin, which is then enzymatically converted to carthamin.[4] This conversion is catalyzed by carthamin synthase, an enzyme that utilizes molecular oxygen.[14]



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Biosynthesis of Carthamin from **Safflower Yellow** precursors.

Experimental Protocols

The extraction, isolation, and characterization of **Safflower Yellow** pigments are crucial for their study and application. The following are detailed methodologies for key experiments.

This protocol describes a general method for the aqueous extraction of water-soluble yellow pigments from safflower petals.

- **Preparation of Safflower Petals:** Dried safflower florets are ground into a fine powder to increase the surface area for extraction.[15]
- **Extraction:**

- Suspend 1 gram of the fine floret powder in 15-20 mL of distilled water.[\[15\]](#)
- Stir the suspension at room temperature for 30 minutes.[\[15\]](#)
- Separate the solid material by centrifugation at 3500-6000 rpm for 8-15 minutes.[\[15\]](#)
- Collect the supernatant, which contains the water-soluble yellow pigments.
- Repeat the extraction process with the remaining pellet multiple times to ensure complete removal of the yellow pigments.[\[13\]](#)[\[15\]](#)
- Purification (Optional): The collected supernatant can be filtered to remove any remaining suspended particles.[\[15\]](#) For higher purity, the extract can be subjected to further chromatographic separation.

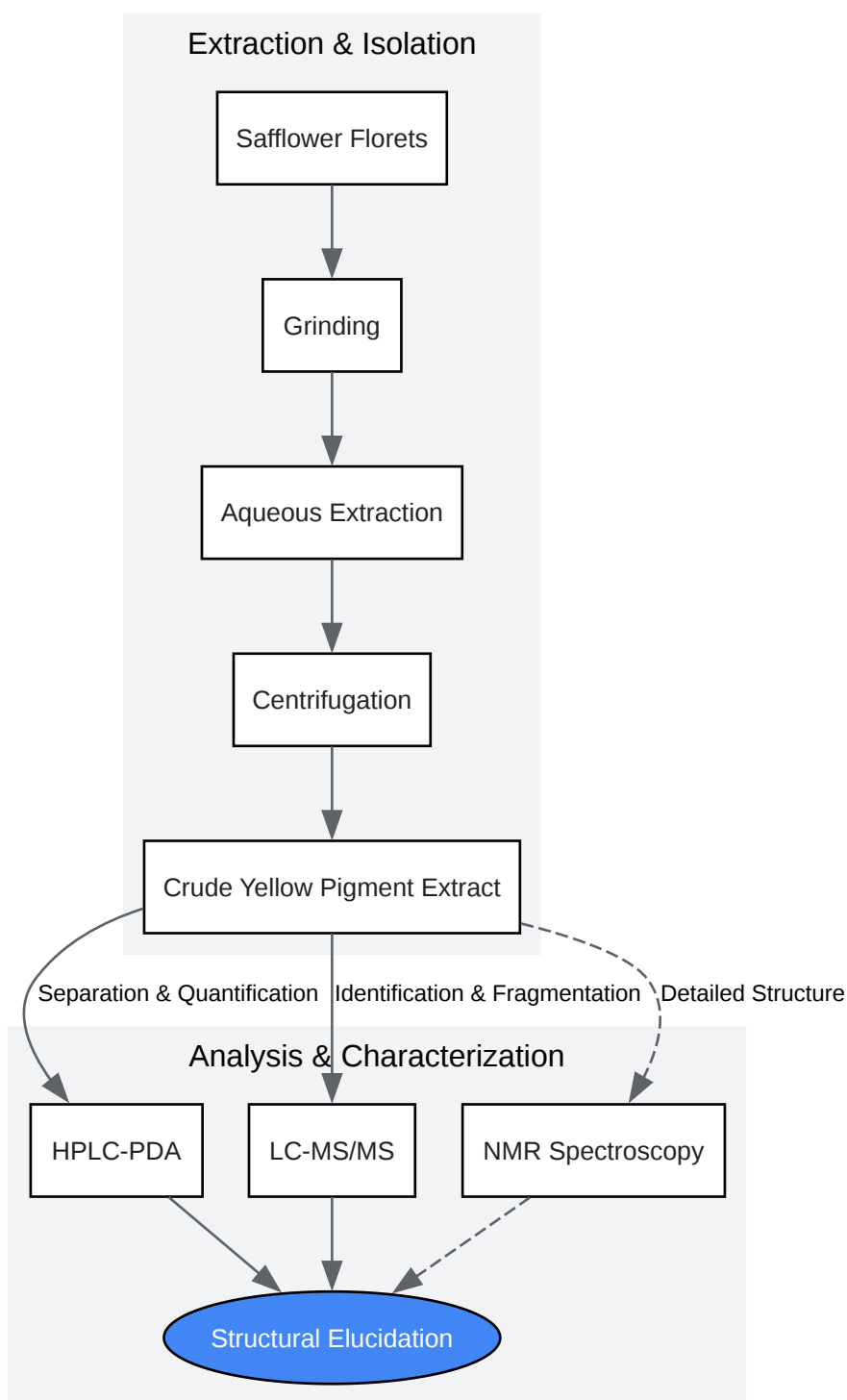
HPLC is a standard technique for the separation and quantification of **Safflower Yellow** pigments.

- Instrumentation: An HPLC system equipped with a photodiode array (PDA) detector and a C18 reversed-phase column is typically used.[\[16\]](#)
- Mobile Phase: A gradient elution is commonly employed.
 - Solvent A: Water with 0.05% trifluoroacetic acid (TFA).[\[17\]](#)
 - Solvent B: Acetonitrile with 0.05% TFA.[\[17\]](#)
- Gradient Program: A linear gradient from 0% to 50% of Solvent B over 30 minutes can be used.[\[17\]](#)
- Flow Rate: A typical flow rate is 1.0 mL/min.[\[17\]](#)
- Detection: The pigments are detected at their maximum absorption wavelengths. For yellow pigments, this is typically around 400-408 nm.[\[17\]](#)[\[18\]](#)
- Sample Preparation: The extracted pigment solution is filtered through a 0.45 µm membrane filter before injection into the HPLC system.[\[17\]](#)

Mass spectrometry, often coupled with HPLC (LC-MS), is a powerful tool for identifying and elucidating the structures of **Safflower Yellow** pigments.

- **Instrumentation:** An HPLC system coupled to a mass spectrometer with an electrospray ionization (ESI) source is commonly used.^{[19][20]} High-resolution mass spectrometry (e.g., Orbitrap) can provide accurate mass measurements for formula determination.^{[19][20]}
- **Ionization Mode:** Both positive and negative ESI modes can be used, depending on the specific compounds being analyzed.^[19]
- **MS/MS Analysis:** Tandem mass spectrometry (MS/MS) is used to obtain fragmentation patterns of the parent ions. These fragmentation patterns provide valuable structural information. The collision energy can be varied (e.g., 15-45 V) to optimize fragmentation.^[19]
- **Data Analysis:** The mass spectra and fragmentation patterns are analyzed to identify known compounds by comparing with databases and literature data, or to elucidate the structures of novel components.^[19]

The following diagram illustrates a typical workflow for the study of **Safflower Yellow** pigments.



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Workflow for **Safflower Yellow** Pigment Analysis.

This guide provides a foundational understanding of the chemical structures and analysis of **Safflower Yellow** pigments. For professionals in drug development, the detailed chemical information and experimental protocols serve as a critical starting point for further research into the pharmacological properties and potential therapeutic applications of these natural compounds.

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